Technical Guide: N-(2,2-difluoroethyl)-2-iodoaniline[1][2]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*N-(2,2-difluoroethyl)-2-iodoaniline*
CAS No.:	*1178753-85-9*
Cat. No.:	*B6203264*

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CAS Number: 1178753-85-9 Primary Application: Medicinal Chemistry Building Block / Kinase Inhibitor Intermediate[1]

Executive Summary & Strategic Significance

N-(2,2-difluoroethyl)-2-iodoaniline is a specialized organofluorine intermediate critical in modern drug discovery. Its structural value lies in the convergence of two strategic functionalities:

- The Ortho-Iodine Handle: A high-reactivity site for transition-metal-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig, Heck), enabling rapid elaboration into complex heterocycles like indoles, quinazolines, or benzimidazoles.
- The N-Difluoroethyl Group: A bioisostere for ethyl or methyl groups. The terminal fluorine atoms lower the basicity of the amine (via inductive electron withdrawal), increase metabolic stability against oxidative dealkylation (blocking P450 sites), and modulate lipophilicity (LogP).

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This guide details the physicochemical profile, validated synthesis protocols, and handling requirements for this compound, designed for researchers optimizing lead compounds in oncology and immunology.

Chemical Identity & Physicochemical Profile[2][3][4][5][6][7][8]

Property	Data
Chemical Name	N-(2,2-difluoroethyl)-2-iodoaniline
CAS Number	1178753-85-9
Molecular Formula	$C_8H_8F_2IN$
Molecular Weight	283.06 g/mol
Appearance	Yellow to brown oil or low-melting solid
Solubility	Soluble in DCM, EtOAc, DMSO, MeOH; Insoluble in water
LogP (Predicted)	~3.4
SMILES	FC(F)CNc1ccccc1I
InChI Key	LRAAPJIFUOQPIV-UHFFFAOYSA-N

Synthesis Protocols

Two primary routes are established for the synthesis of **N-(2,2-difluoroethyl)-2-iodoaniline**. Route A (Reductive Amination) is preferred for scalability and safety, avoiding the use of unstable alkyl triflates.

Route A: Reductive Amination (Preferred)

This method utilizes 2,2-difluoroacetaldehyde (often supplied as the stable ethyl hemiacetal) and a selective reducing agent.

- Reagents: 2-iodoaniline, 2,2-difluoroacetaldehyde ethyl hemiacetal, Sodium triacetoxyborohydride (STAB) or Sodium cyanoborohydride ($NaBH_3CN$), Acetic acid (AcOH),

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Dichloromethane (DCM).

- Mechanism: Formation of a hemiaminal

  iminium ion intermediate

  hydride reduction.

Step-by-Step Protocol:

- Imine Formation: In a dry round-bottom flask, dissolve 2-iodoaniline (1.0 equiv) in anhydrous DCM (0.2 M concentration).
- Add 2,2-difluoroacetaldehyde ethyl hemiacetal (1.2–1.5 equiv).
- Add catalytic AcOH (1–2 equiv) to catalyze iminium ion formation. Stir at room temperature (RT) for 30–60 minutes.
- Reduction: Cool the mixture to 0°C. Portion-wise add $NaBH(OAc)_3$ (1.5–2.0 equiv). Note: STAB is preferred over $NaBH_3CN$ for lower toxicity and better selectivity.
- Reaction: Allow the mixture to warm to RT and stir for 12–16 hours under nitrogen. Monitor by TLC or LC-MS for consumption of the aniline.
- Workup: Quench with saturated aqueous $NaHCO_3$. Extract with DCM (3x). Wash combined organics with brine, dry over Na_2SO_4, filter, and concentrate.
- Purification: Flash column chromatography (SiO_2; Hexanes/EtOAc gradient).

Route B: N-Alkylation with Triflate

Used when reductive amination fails or for small-scale rapid synthesis. Requires handling 2,2-difluoroethyl triflate, which is highly electrophilic and moisture-sensitive.

- Reagents: 2-iodoaniline, 2,2-difluoroethyl triflate ($TfOCH_2CHF_2$), 2,6-Lutidine or K_2CO_3, Toluene or DMF.
- Protocol: Heat 2-iodoaniline with the triflate and base at 80–100°C in a sealed tube. Yields can be lower due to over-alkylation or elimination side reactions.

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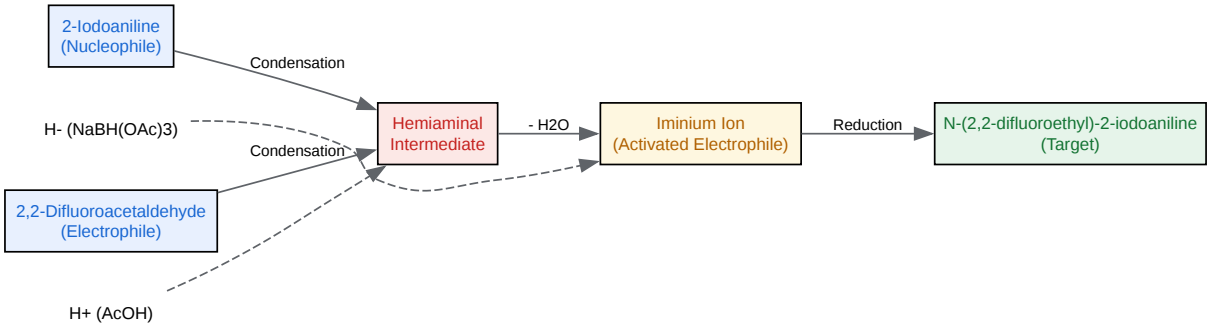
Mechanistic Visualization

The following diagram illustrates the Reductive Amination pathway (Route A), highlighting the critical iminium intermediate that ensures mono-alkylation selectivity.



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Caption: Step-wise mechanism of reductive amination ensuring selective mono-alkylation via the iminium ion.

Applications in Drug Discovery

This building block is a versatile precursor for synthesizing fused heterocycles. A common workflow involves a "One-Pot" or sequential cyclization strategy.

Example: Indole Synthesis via Larock-Type Annulation

Researchers can synthesize N-(2,2-difluoroethyl)indoles by reacting this aniline with an internal alkyne under Palladium catalysis.

- Substrates: **N-(2,2-difluoroethyl)-2-iodoaniline** + Internal Alkyne (R-C≡C-R').
- Catalyst: $Pd(OAc)_2$ / PPh_3 or $Pd(dppf)Cl_2$.
- Base: K_2CO_3 or Cs_2CO_3.

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- Outcome: The Pd inserts into the C-I bond, coordinates the alkyne, and undergoes carbopalladation followed by intramolecular N-attack, yielding the 2,3-disubstituted indole core with the fluoroalkyl group already installed on the nitrogen.

Safety & Handling (MSDS Highlights)

- Hazards:
  - Skin/Eye Irritant: Treat as a standard aromatic amine/alkyl halide.
  - Toxic: Potential for methemoglobinemia (characteristic of anilines).
  - Light Sensitive: The C-I bond is photolabile; store in amber vials.
- Storage: Keep at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation and discoloration.
- Disposal: Segregate into halogenated organic waste streams.

References

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